

Physical appearance and properties of 1,5-Dibromo-2,4-dimethoxybenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,5-Dibromo-2,4-dimethoxybenzene

Cat. No.: B1586223

[Get Quote](#)

An In-depth Technical Guide to 1,5-Dibromo-2,4-dimethoxybenzene

Introduction and Overview

1,5-Dibromo-2,4-dimethoxybenzene is a halogenated aromatic compound that serves as a crucial intermediate in the synthesis of various organic molecules. Its structural rigidity and the presence of reactive bromine and activating methoxy groups make it a valuable building block for pharmaceuticals and complex organic structures. This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and applications, tailored for researchers and professionals in the field of drug development and organic synthesis.

- Systematic Name: **1,5-Dibromo-2,4-dimethoxybenzene**
- CAS Number: 24988-36-1
- Molecular Formula: $C_8H_8Br_2O_2$ [\[1\]](#)

Caption: Molecular structure of **1,5-Dibromo-2,4-dimethoxybenzene**.

Physicochemical Properties

The physical characteristics of **1,5-Dibromo-2,4-dimethoxybenzene** are a direct consequence of its molecular structure. The compound is a white, crystalline solid at room temperature. The two bromine atoms significantly increase the molecular weight and contribute to a higher melting point compared to its non-halogenated parent molecule, 1,3-dimethoxybenzene. The methoxy groups, being electron-donating, influence the electronic properties of the benzene ring, impacting its reactivity.

Table 1: Physicochemical Data for **1,5-Dibromo-2,4-dimethoxybenzene**

Property	Value	Source(s)
Molecular Weight	295.96 g/mol	[1]
Melting Point	140-141 °C (413-414 K)	[1]
Appearance	White block-like crystals	[1]
Solubility	Recrystallized from hot ethanol	[1]
Density (calculated)	2.086 g/cm ³	[1]

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of **1,5-Dibromo-2,4-dimethoxybenzene**.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show two singlets for the aromatic protons and two singlets for the methoxy group protons, reflecting the symmetry of the molecule.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum will display distinct signals for the aromatic carbons (quaternary and protonated) and the methoxy carbons.
- IR (Infrared) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for C-H stretching of the aromatic ring and methyl groups, C-O stretching of the methoxy groups, and C-Br stretching.

- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound, with a characteristic isotopic pattern for two bromine atoms.

Synthesis and Reactivity

Common Synthetic Routes

1,5-Dibromo-2,4-dimethoxybenzene is typically synthesized via the electrophilic bromination of 1,3-dimethoxybenzene. The methoxy groups are ortho-, para-directing and activating, leading to substitution at the 4- and 6-positions (which become the 1- and 5- positions in the product).

Experimental Protocol: Bromination of 1,3-dimethoxybenzene

- Dissolution: Dissolve 1,3-dimethoxybenzene in a suitable solvent such as glacial acetic acid or a chlorinated solvent.
- Bromination: Slowly add a solution of bromine in the same solvent to the reaction mixture at a controlled temperature, typically with cooling to prevent over-bromination and side reactions.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, quench the reaction with a reducing agent (e.g., sodium bisulfite solution) to remove excess bromine.
- Extraction: Extract the product into an organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification: Wash the organic layer with water and brine, dry over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and concentrate under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent like ethanol to yield pure **1,5-Dibromo-2,4-dimethoxybenzene**.^[1]

Caption: A typical workflow for the synthesis of **1,5-Dibromo-2,4-dimethoxybenzene**.

Key Reactions and Synthetic Utility

The bromine atoms in **1,5-Dibromo-2,4-dimethoxybenzene** are amenable to a variety of cross-coupling reactions, making it a versatile intermediate. These reactions allow for the introduction of carbon-carbon and carbon-heteroatom bonds, paving the way for the synthesis of more complex molecules.

- Suzuki-Miyaura Coupling: Reaction with arylboronic acids in the presence of a palladium catalyst and a base can be used to form biaryl structures.
- Sonogashira Coupling: Palladium-catalyzed coupling with terminal alkynes introduces alkynyl moieties.
- Buchwald-Hartwig Amination: This reaction allows for the formation of C-N bonds by coupling with amines.

Applications in Research and Development

1,5-Dibromo-2,4-dimethoxybenzene is a key intermediate in the synthesis of several important pharmaceutical compounds. Its utility stems from its role as a scaffold onto which other functional groups can be introduced with high regioselectivity.

Notably, it is an important intermediate in the synthesis of the anti-HIV drug Elvitegravir and the anticancer agent Psoralidin.^[1] This highlights its significance in medicinal chemistry and drug discovery pipelines.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions should be taken when handling **1,5-Dibromo-2,4-dimethoxybenzene**.

- Hazards: It may cause skin and eye irritation.^{[2][3]} Inhalation of dust should be avoided.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a lab coat.^[4] Work in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place in a tightly sealed container, away from incompatible materials such as strong oxidizing agents.^[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,5-Dibromo-2,4-dimethoxybenzene - PMC [pmc.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. 1,4-Dibromo-2,5-dimethoxybenzene | C₈H₈Br₂O₂ | CID 231240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Physical appearance and properties of 1,5-Dibromo-2,4-dimethoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586223#physical-appearance-and-properties-of-1-5-dibromo-2-4-dimethoxybenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com